

what is the chemical structure of 2,6,10-trimethyltridecane

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Compound of Interest

Compound Name: 2,6,10-Trimethyltridecane

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An In-depth Technical Guide to 2,6,10-Trimethyltridecane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and scientific relevance of **2,6,10-trimethyltridecane**, a branched-chain alkane of interest in various scientific disciplines.

Chemical Identity and Structure

2,6,10-Trimethyltridecane is a saturated hydrocarbon with the molecular formula $C_{16}H_{34}$.^[1]^[2]^[3] Its structure consists of a thirteen-carbon (tridecane) backbone with three methyl group substitutions at positions 2, 6, and 10. This compound is also classified as a sesquiterpenoid.^[1]

The structural representation of **2,6,10-trimethyltridecane** is provided below in the form of a 2D chemical structure diagram generated using the DOT language.



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References

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com

